

Application Note: XPW1 in Protein Binding Assays

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Compound of Interest

Compound Name: XPW1
Cat. No.: B15583299

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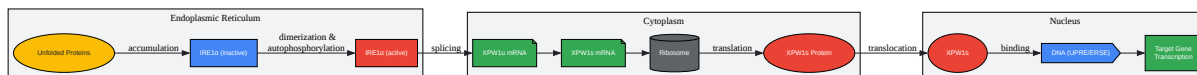
Introduction

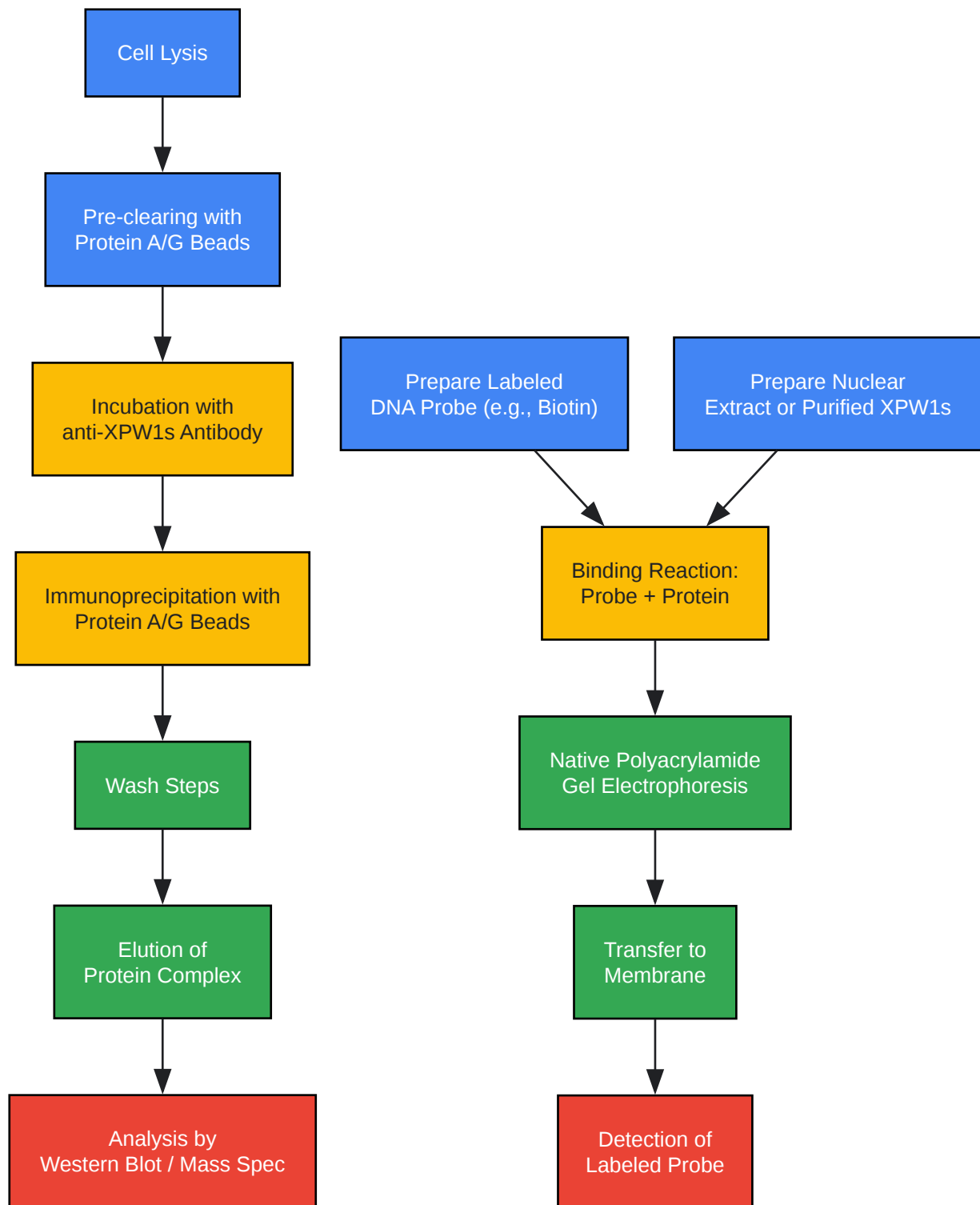
XPW1 is a critical transcription factor involved in the cellular stress response, particularly the Unfolded Protein Response (UPR). Under conditions of endoplasmic reticulum (ER) stress, the sensor protein IRE1 α catalyzes the unconventional splicing of **XPW1** mRNA. This splicing event leads to a frameshift, producing the active form of the protein, **XPW1s**. **XPW1s** then translocates to the nucleus, where it functions as a potent transcriptional activator of genes aimed at restoring ER homeostasis. These target genes are involved in protein folding, ER-associated degradation (ERAD), and lipid biosynthesis. Given its central role in the UPR, understanding the protein binding interactions of **XPW1s** is crucial for developing therapeutics targeting diseases associated with ER stress, such as cancer, metabolic disorders, and neurodegenerative diseases.

This application note provides detailed protocols for studying the protein-protein and protein-DNA interactions of **XPW1** using Co-Immunoprecipitation (Co-IP) and Electrophoretic Mobility Shift Assay (EMSA).

Signaling Pathway of **XPW1**

The activation of **XPW1** is a key event in the IRE1 α branch of the Unfolded Protein Response. When unfolded proteins accumulate in the ER, IRE1 α dimerizes and autophosphorylates, activating its RNase domain. This activated domain excises a 26-nucleotide intron from the unspliced **XPW1** (**XPW1u**) mRNA. The resulting spliced mRNA (**XPW1s**) is translated into the active **XPW1s** protein, which then moves to the nucleus to regulate gene expression.





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